

Application Notes and Protocols for SNIPER(TACC3)-1 Hydrochloride

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Compound of Interest

Compound Name: SNIPER(TACC3)-1 hydrochloride

Cat. No.: B15542711

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Introduction

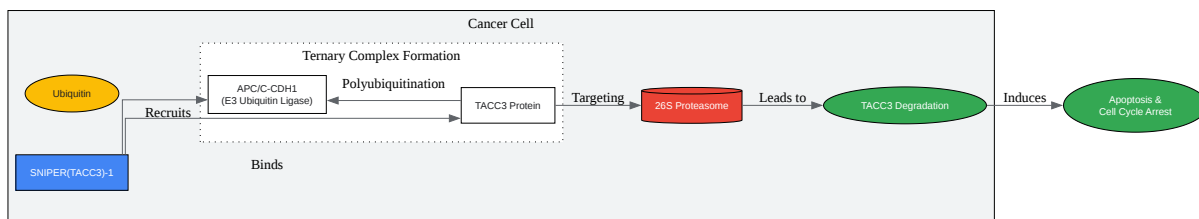
SNIPER(TACC3)-1 hydrochloride is a novel small molecule designed to selectively induce the degradation of the Transforming Acidic Coiled-Coil 3 (TACC3) protein.[1] TACC3 is a key regulator of mitotic spindle assembly and is frequently overexpressed in various human cancers, making it a compelling target for cancer therapy.[2] SNIPER(TACC3)-1 is a Specific and Nongenetic IAP-dependent Protein Eraser (SNIPER), a chimeric molecule that recruits an E3 ubiquitin ligase to the target protein, leading to its ubiquitination and subsequent degradation by the proteasome.[3] This targeted protein degradation strategy offers a promising approach for the treatment of cancers that are dependent on TACC3.

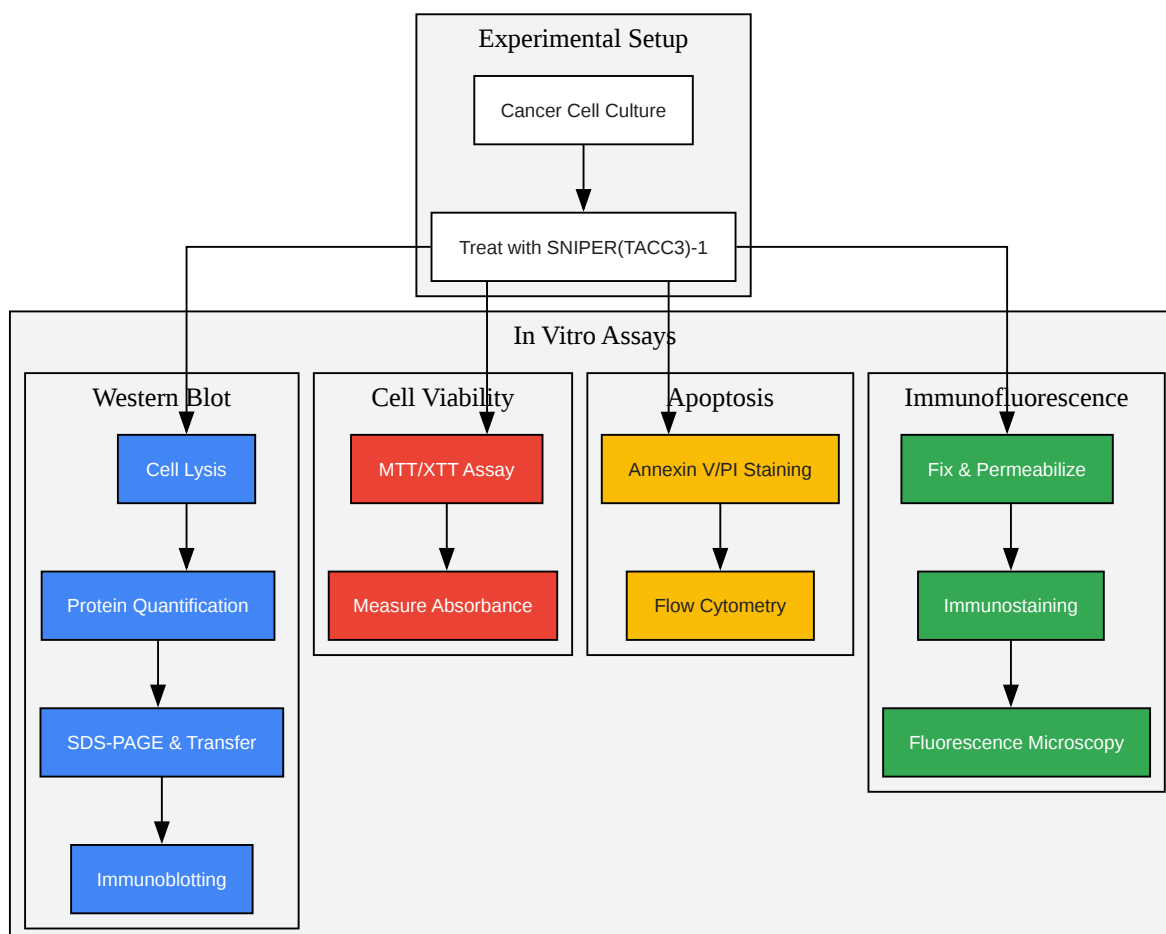
These application notes provide a summary of the mechanism of action of SNIPER(TACC3)-1, along with detailed protocols for in vitro and in vivo experimental evaluation.

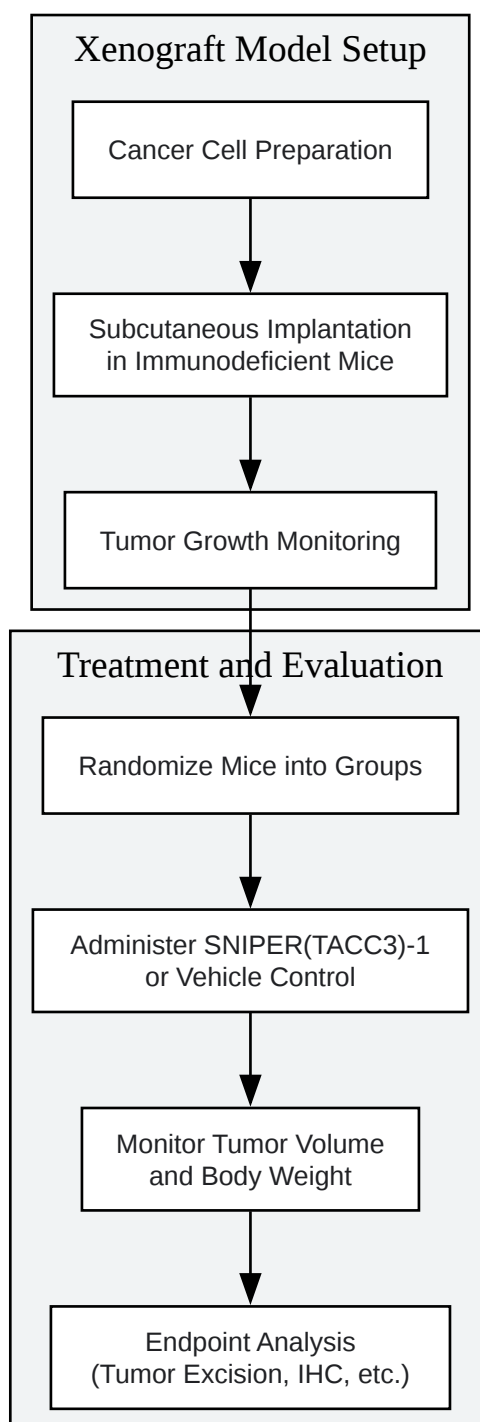
Mechanism of Action

SNIPER(TACC3)-1 is a hybrid molecule composed of a ligand for the TACC3 protein and a ligand for an E3 ubiquitin ligase, connected by a linker.[3] Upon entering the cell,

SNIPER(TACC3)-1 forms a ternary complex with TACC3 and the E3 ligase, primarily APC/C-CDH1.[4] This proximity induces the polyubiquitination of TACC3, marking it for degradation by the 26S proteasome.[4] The degradation of TACC3 disrupts mitotic spindle formation, leading to cell cycle arrest and apoptosis in cancer cells with high TACC3 expression.[2] Additionally, SNIPER(TACC3)-1 can induce cytoplasmic vacuolization and paraptosis-like cell death, particularly in combination with proteasome inhibitors like bortezomib.[5][6]







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